

Early Research Findings on ORM-10962: A Technical Overview

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Compound of Interest

Compound Name: ORM-10962

Cat. No.: B2992674

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Abstract

ORM-10962 is a novel, potent, and highly selective inhibitor of the sodium-calcium exchanger (NCX).[1] Early preclinical research has demonstrated its potential as an antiarrhythmic agent by attenuating cardiac alternans and influencing sinoatrial node pacemaking.[2][3] This technical guide provides an in-depth summary of the foundational research on **ORM-10962**, presenting key quantitative data, detailing experimental methodologies, and visualizing its mechanism of action and experimental workflows.

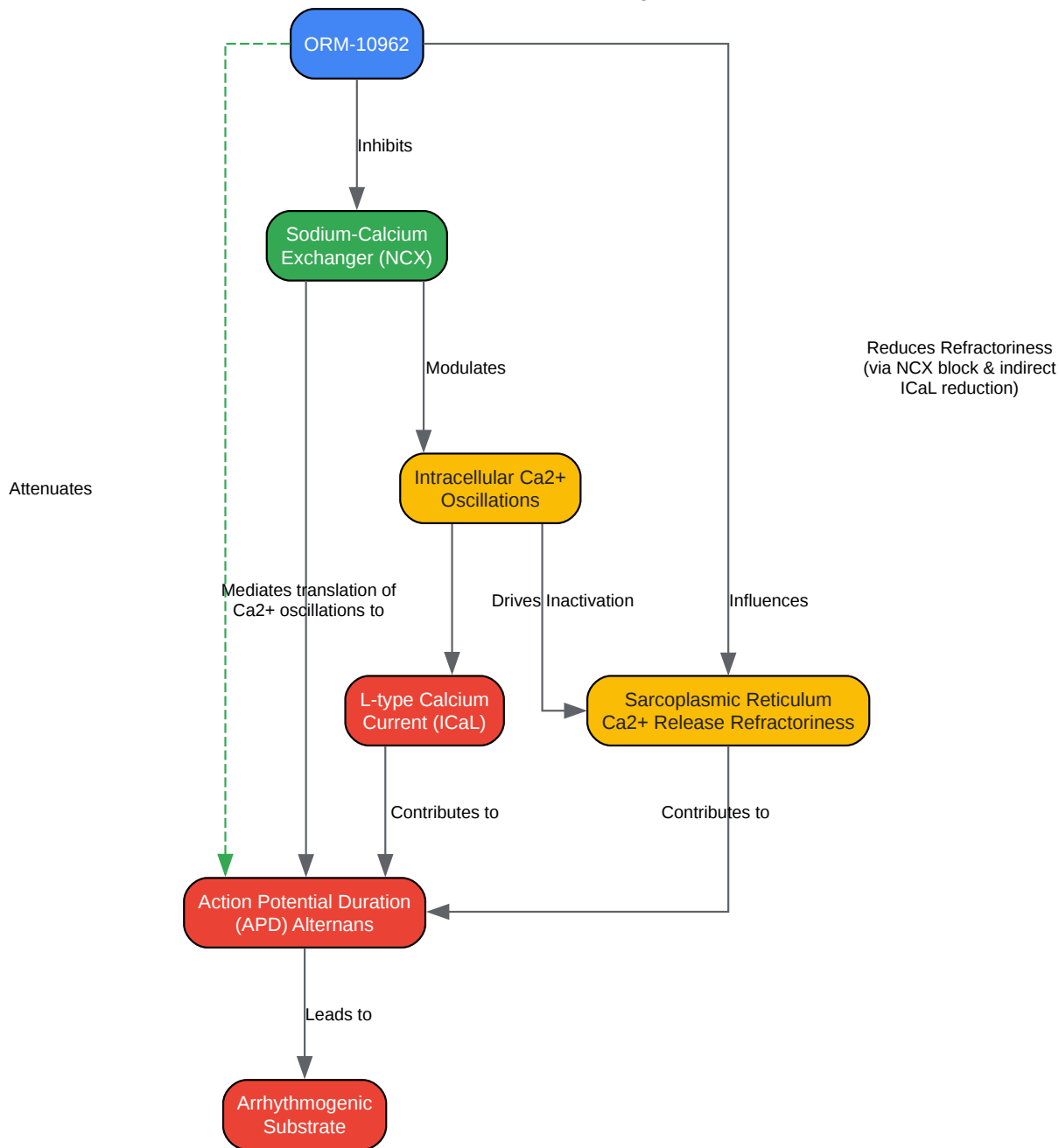
Mechanism of Action

ORM-10962 exerts its pharmacological effects through the selective inhibition of the sodium-calcium exchanger (NCX).[1] The NCX is a critical sarcolemmal protein responsible for maintaining calcium homeostasis in cardiomyocytes. It operates in two modes: a forward (calcium extrusion) and a reverse (calcium influx) mode. **ORM-10962** has been shown to inhibit both modes of NCX with high potency.[4]

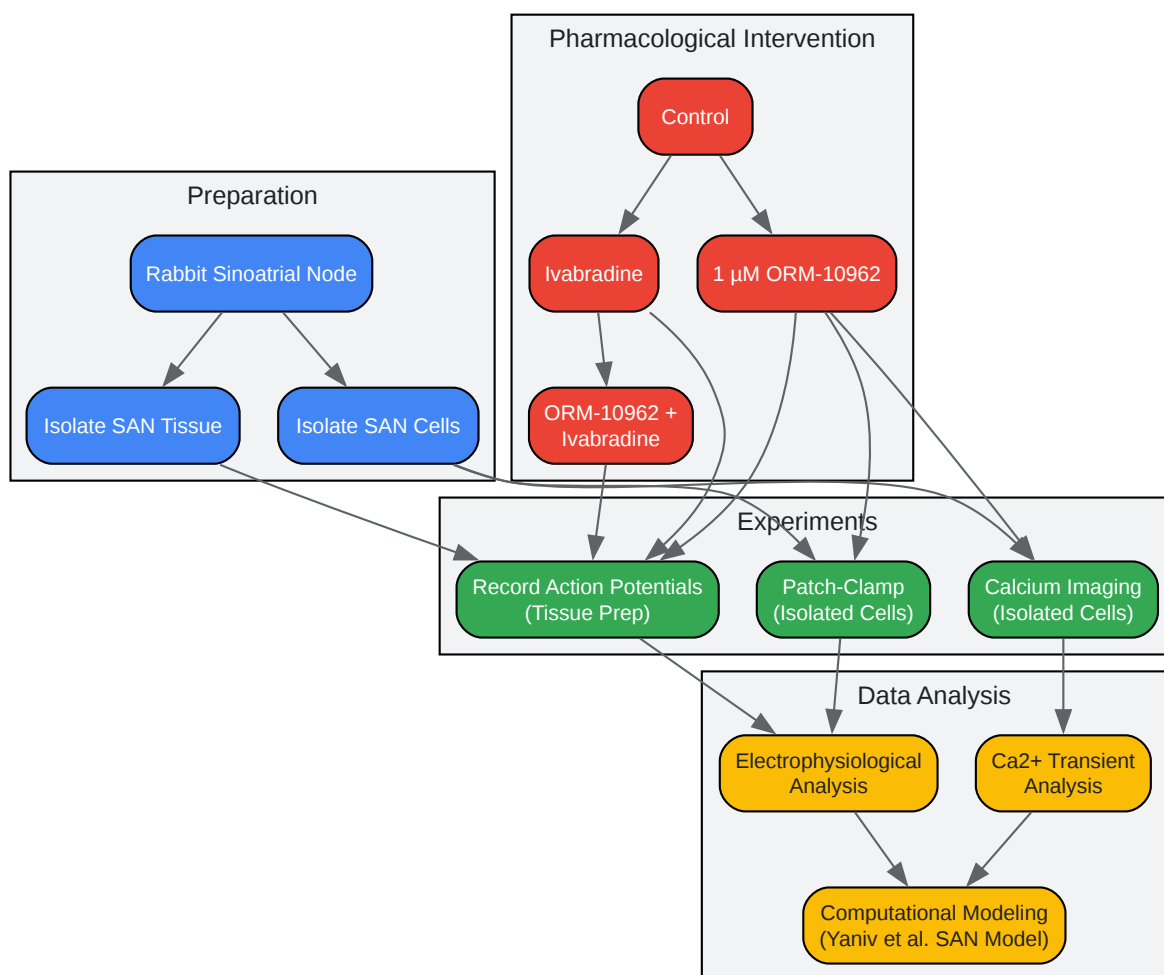
The inhibition of NCX by **ORM-10962** leads to a reduction in the arrhythmogenic substrate by preventing calcium-driven alternans.[2][5] Furthermore, it has been observed to indirectly reduce the L-type calcium current, likely through calcium-driven inactivation, which contributes to its anti-alternans effect.[6] In the sinoatrial node, **ORM-10962** has been shown to interact with the "funny" current (If) to regulate pacemaking.[3]

Signaling Pathway of ORM-10962 in Attenuating Cardiac Alternans

Mechanism of ORM-10962 in Attenuating Cardiac Alternans



Experimental Workflow for Sinoatrial Node Pacemaking Studies



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Blockade of sodium-calcium exchanger via ORM-10962 attenuates cardiac alternans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Novel Na⁺/Ca²⁺ Exchanger Inhibitor ORM-10962 Supports Coupled Function of Funny-Current and Na⁺/Ca²⁺ Exchanger in Pacemaking of Rabbit Sinus Node Tissue - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. Blockade of sodium-calcium exchanger via ORM-10962 attenuates cardiac alternans - PMC [pmc.ncbi.nlm.nih.gov]
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